

# Thermochemical Data for 1,2,3-Trifluorobenzene: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2,3-Trifluorobenzene

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This technical guide provides a summary of available thermochemical and physical data for **1,2,3-trifluorobenzene**. While comprehensive experimental thermochemical data for this specific compound is not readily available in free public databases, this document outlines the standard experimental protocols used for the determination of such properties for related fluorinated aromatic compounds.

## Data Presentation

### Physical Properties of 1,2,3-Trifluorobenzene

A summary of key physical properties for **1,2,3-trifluorobenzene** is presented in Table 1. This data is essential for the safe handling, storage, and application of the compound in experimental and industrial settings.

Property	Value	Units	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>3</sub>	-	[1][2]
Molecular Weight	132.08	g/mol	[1][2]
Boiling Point	94-95	°C	[1][3]
Density	1.28	g/mL at 25 °C	[1][3]
Refractive Index	1.423	n <sub>20</sub> /D	[1][3]
Flash Point	-3.89	°C (25 °F)	[3]

## Thermochemical Properties of 1,2,3-Trifluorobenzene

Direct experimental values for the standard enthalpy of formation, standard molar entropy, and standard molar heat capacity of **1,2,3-trifluorobenzene** are not available in the public domain and are typically found in specialized subscription-based databases such as the NIST / TRC Web Thermo Tables.[4][5] However, one source provides a value for the enthalpy of vaporization and indicates a negative Gibbs free energy of formation, suggesting thermodynamic stability under standard conditions.[6]

Property	Value	Units	Reference(s)
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )	30.10	kJ/mol	[6]
Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	Negative	-	[6]

## Experimental Protocols

The determination of fundamental thermochemical data for organic compounds, including fluorinated benzenes, relies on precise calorimetric techniques. The following sections detail the standard experimental methodologies that would be employed to measure the key thermochemical properties of **1,2,3-trifluorobenzene**.

### Enthalpy of Formation ( $\Delta_f H^\circ$ )

The standard enthalpy of formation of an organic compound is typically determined indirectly by measuring the enthalpy of combustion using calorimetry. For fluorine-containing organic compounds, this requires specialized techniques to handle the corrosive nature of the combustion products.

#### Rotating-Bomb Combustion Calorimetry:

This is the most accurate method for determining the heats of combustion of organic fluorine compounds.[7][8][9]

- **Sample Preparation:** A precisely weighed liquid sample of **1,2,3-trifluorobenzene** is encapsulated in a fused-quartz ampoule. This is necessary to handle the volatile nature of the compound and to contain it within the combustion bomb.[8]
- **Bomb Setup:** The quartz ampoule is placed in a platinum crucible within a high-pressure combustion bomb. A known amount of a hydrocarbon oil is often added to ensure complete combustion. The bomb is then charged with a high pressure of pure oxygen (typically around 30 atm). A small, known amount of water is also added to the bomb to saturate the oxygen and to dissolve the gaseous combustion products.
- **Combustion Reaction:** The combustion is initiated by passing an electric current through a fuse wire. The rotation of the bomb during and after combustion ensures that the products (primarily hydrofluoric acid and carbon dioxide) form a homogeneous solution, which is crucial for accurate final state definition.
- **Temperature Measurement:** The temperature change of the water in the surrounding calorimeter jacket is measured with high precision using a platinum resistance thermometer or a similar sensitive temperature-measuring device. The calorimeter is calibrated using a standard substance with a precisely known heat of combustion, such as benzoic acid.
- **Analysis of Products:** After combustion, the contents of the bomb are carefully analyzed to determine the extent of the reaction and to check for any incomplete combustion products. The amount of hydrofluoric acid and nitric acid (from residual nitrogen in the bomb) formed is determined by titration.
- **Calculation of Enthalpy of Combustion:** The heat of combustion is calculated from the corrected temperature rise of the calorimeter, its energy equivalent, and corrections for the

heat of formation of nitric acid and any auxiliary materials.

- **Calculation of Enthalpy of Formation:** The standard enthalpy of formation of **1,2,3-trifluorobenzene** is then calculated from its standard enthalpy of combustion using Hess's law, along with the known standard enthalpies of formation of the combustion products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and  $\text{HF}$ ).

## Heat Capacity ( $C_p$ ) and Entropy ( $S^\circ$ )

The heat capacity and standard entropy of a substance are determined by measuring the heat required to raise its temperature by a specific amount over a wide range of temperatures, typically from near absolute zero to above room temperature.

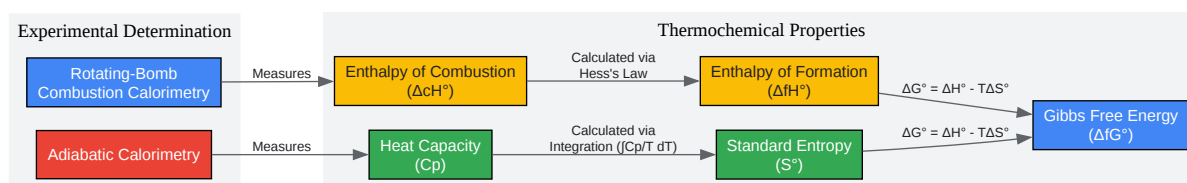
Adiabatic Calorimetry:

This technique is used to measure the heat capacity of solids and liquids with high accuracy.

- **Calorimeter and Sample:** A known mass of solid (frozen) **1,2,3-trifluorobenzene** is sealed in a calorimeter vessel under a helium atmosphere to aid thermal conduction. The calorimeter is equipped with a heater and a temperature sensor (e.g., a platinum resistance thermometer).
- **Adiabatic Shield:** The calorimeter vessel is surrounded by an adiabatic shield, the temperature of which is controlled to match the temperature of the calorimeter vessel at all times. This minimizes heat exchange between the calorimeter and its surroundings.
- **Heating and Temperature Measurement:** A precisely measured amount of electrical energy is supplied to the sample through the heater, and the resulting temperature increase is carefully measured.
- **Heat Capacity Calculation:** The heat capacity of the sample at a given temperature is calculated from the amount of heat supplied and the measured temperature rise. Measurements are made in a series of small temperature increments over the entire temperature range of interest.
- **Phase Transitions:** This method can also be used to measure the enthalpy and temperature of any phase transitions, such as melting (fusion).

- Entropy Calculation: The standard entropy at a reference temperature (usually 298.15 K) is calculated by integrating the heat capacity data (as  $C_p/T$ ) from 0 K to the reference temperature, and adding the entropy changes associated with any phase transitions. The heat capacity data is typically extrapolated to 0 K using the Debye  $T^3$  law.

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## References

1. 1,2,3-Trifluorobenzene CAS#: 1489-53-8 [m.chemicalbook.com]
2. 1,2,3-Trifluorobenzene | C<sub>6</sub>H<sub>3</sub>F<sub>3</sub> | CID 15147 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. innospk.com [innospk.com]
4. 1,2,3-Trifluorobenzene [webbook.nist.gov]
5. 1,2,3-Trifluorobenzene [webbook.nist.gov]
6. 1,2,3-Trifluorobenzene (1489-53-8) for sale [vulcanchem.com]
7. Combustion calorimetry of organic fluorine compounds. The heats of combustion and formation of the difluorobenzenes, 4-fluorotoluene and m-trifluorotoluic acid (Journal Article) | OSTI.GOV [osti.gov]

- 8. Combustion calorimetry of organic fluorine compounds by a rotating-bomb method (Journal Article) | OSTI.GOV [osti.gov]
- 9. pubs.acs.org [pubs.acs.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)